

In-Depth Technical Guide on Benzyl 3-Oxopiperazine-1-carboxylate Structural Analogs

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Compound of Interest

Compound Name: *Benzyl 3-oxopiperazine-1-carboxylate*

Cat. No.: *B160685*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The **benzyl 3-oxopiperazine-1-carboxylate** scaffold is a privileged structure in medicinal chemistry, serving as a versatile template for the design of novel therapeutic agents. This heterocyclic motif, featuring a piperazin-2-one ring N-substituted with a benzyloxycarbonyl group, offers a unique three-dimensional architecture that can be strategically modified to interact with a variety of biological targets. Structural analogs of this core have been investigated for a range of pharmacological activities, demonstrating their potential in diverse therapeutic areas.

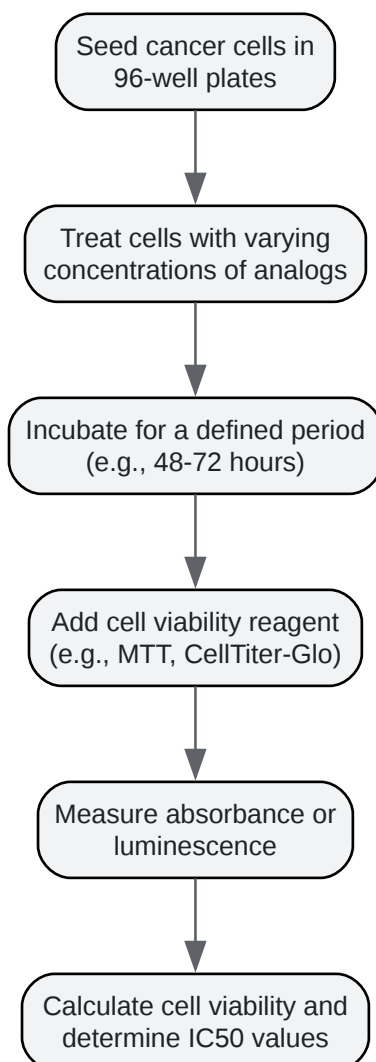
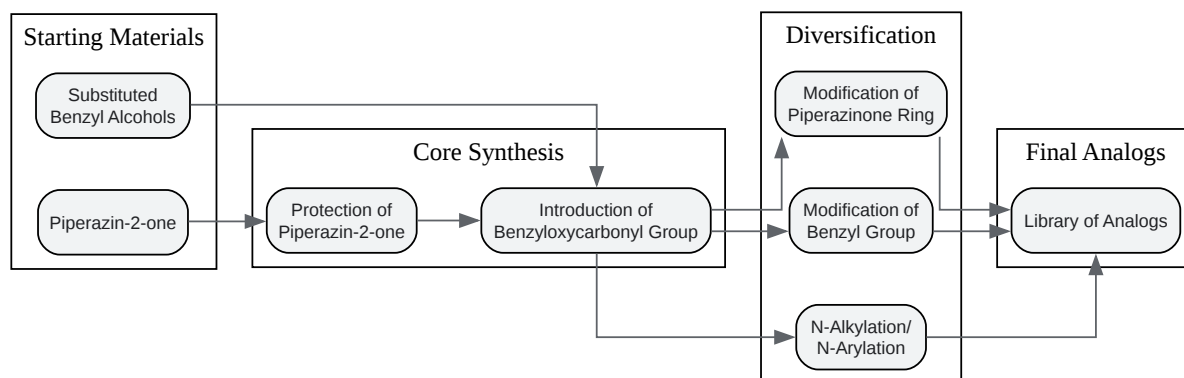
This technical guide provides a comprehensive overview of the synthesis, structure-activity relationships (SAR), and biological evaluation of **benzyl 3-oxopiperazine-1-carboxylate** structural analogs. It is intended to be a valuable resource for researchers, scientists, and drug development professionals engaged in the exploration of this chemical space for the discovery of new and effective drugs.

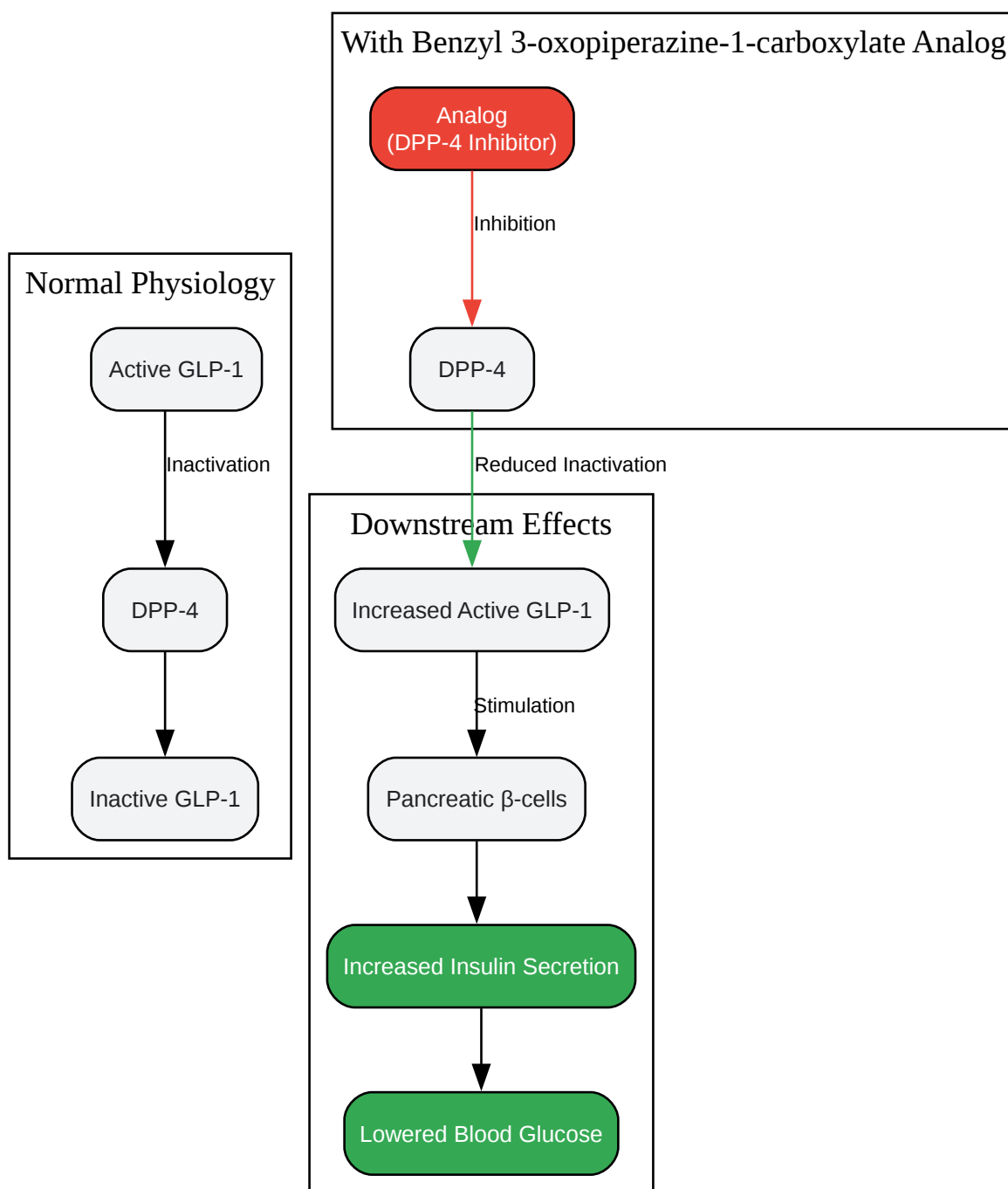
Synthesis of Benzyl 3-Oxopiperazine-1-carboxylate and its Analogs

The synthesis of the core scaffold, **benzyl 3-oxopiperazine-1-carboxylate**, and its derivatives typically involves multi-step sequences. A common strategy for creating analogs involves the modification of the piperazinone ring, the benzyl group, or both.

General Synthetic Workflow

A representative synthetic workflow for generating a library of **benzyl 3-oxopiperazine-1-carboxylate** analogs is depicted below. This process often starts from readily available starting materials and allows for the introduction of diversity at various positions of the scaffold.





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